

Application Notes and Protocols for 4-Cyclopropyl-1H-pyrazol-3-amine

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Compound of Interest

Compound Name: 4-Cyclopropyl-1H-pyrazol-3-amine

Cat. No.: B1371510

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Introduction and Scope

4-Cyclopropyl-1H-pyrazol-3-amine is a heterocyclic building block of significant interest in medicinal chemistry and drug development.^{[1][2][3][4]} Its unique structural motif, combining a pyrazole core with a cyclopropyl group and an amino functionality, makes it a valuable synthon for creating novel molecular entities with diverse pharmacological activities. The primary amine and the pyrazole ring system offer multiple points for chemical modification, enabling its incorporation into complex molecular scaffolds.

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the proper handling, storage, and quality control of **4-Cyclopropyl-1H-pyrazol-3-amine**. Adherence to these protocols is critical to ensure the compound's stability, preserve its purity, and guarantee the safety of laboratory personnel. The causality behind each recommendation is explained to provide a deeper understanding of the material's chemical nature.

Compound Identification and Physicochemical Properties

Accurate identification and understanding the fundamental properties of a chemical are the foundation of its safe and effective use.

Property	Value	Source
IUPAC Name	4-cyclopropyl-1H-pyrazol-5-amine	PubChem[5]
CAS Number	673475-74-6	Guidechem[6]
Molecular Formula	C ₆ H ₉ N ₃	PubChem[5]
Molecular Weight	123.16 g/mol	PubChem[5]
Appearance	Typically an off-white to yellow or brown solid/powder	General chemical knowledge
Topological Polar Surface Area	54.7 Å ²	Guidechem[6]
Hydrogen Bond Donor Count	2	Guidechem[6]
Hydrogen Bond Acceptor Count	2	Guidechem[6]

Hazard Identification and Safety Profile

4-Cyclopropyl-1H-pyrazol-3-amine is classified with several hazards that necessitate careful handling. The Globally Harmonized System (GHS) classifications are summarized below.[5] It is mandatory to consult the full Safety Data Sheet (SDS) before use.

GHS Classification	Hazard Statement	GHS Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	GHS07 (Exclamation Mark)
Skin Irritation (Category 2)	H315: Causes skin irritation	GHS07 (Exclamation Mark)
Serious Eye Damage (Category 1)	H318: Causes serious eye damage	GHS05 (Corrosion)
STOT SE, Respiratory (Category 3)	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)

Causality of Hazards:

- The amine functional group can contribute to skin and eye irritation.
- As a fine powder, the compound can be easily inhaled, leading to respiratory tract irritation.
- The potential for serious eye damage necessitates stringent eye protection.

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is required to mitigate the identified risks. The following workflow must be followed before entering an area where this compound is actively handled.



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Caption: Mandatory PPE and Engineering Control Workflow.

Expert Rationale:

- Chemical Splash Goggles: Chosen over safety glasses to provide a complete seal around the eyes, protecting from both airborne powder and potential splashes, which is critical given the "Causes serious eye damage" classification.^[5]
- Nitrile Gloves: Provide adequate protection against incidental contact. For prolonged handling or in case of a spill, double-gloving is recommended.
- Chemical Fume Hood: An essential engineering control to prevent inhalation of the powder, addressing the respiratory irritation hazard.^[5]

Handling and Dispensing Protocols

Handling this compound requires methodical procedures to prevent contamination and exposure.

General Handling

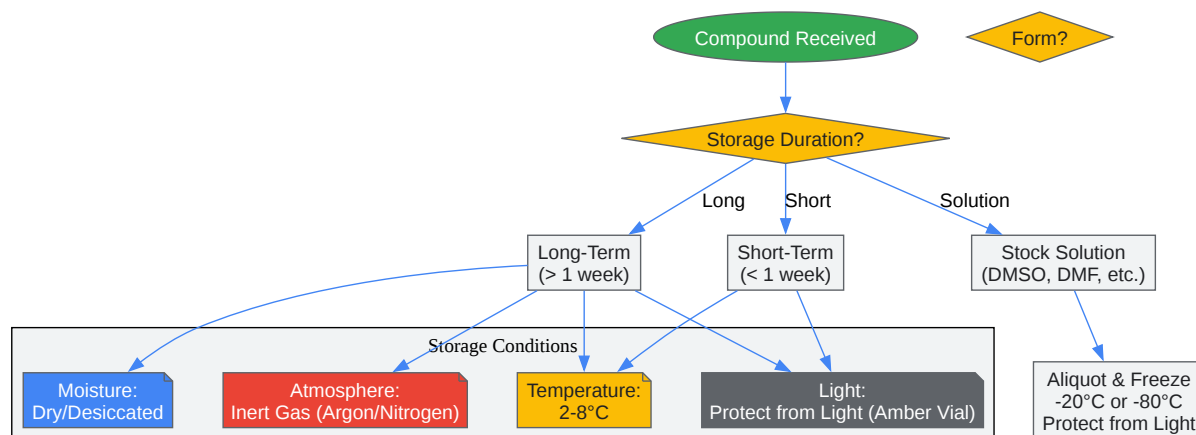
- Environment: All manipulations must be performed within a certified chemical fume hood to minimize inhalation risk.^[7]
- Avoid Dust Formation: Handle the solid material gently. Do not pour the powder in a way that creates airborne dust.^[7]
- Cross-Contamination: Use dedicated spatulas and weighing papers for this compound. Clean all equipment thoroughly after use.

Weighing and Dispensing Protocol

- Preparation: Place an anti-static weighing dish or creased weighing paper on an analytical balance inside the fume hood. Tare the balance.
- Dispensing: Using a clean, dedicated spatula, carefully transfer the desired amount of **4-Cyclopropyl-1H-pyrazol-3-amine** from the stock bottle to the weighing dish. Add the material slowly to avoid creating dust clouds.
- Closure: Immediately and securely close the main stock bottle. The amine functionality makes the compound potentially hygroscopic and susceptible to oxidation.^{[8][9]}
- Transfer: Carefully transfer the weighed material into the reaction vessel or solvent vial. Use a funnel if necessary.
- Decontamination: Wipe the spatula and any affected surfaces with a solvent-dampened cloth (e.g., ethanol or isopropanol) and dispose of it as chemical waste.

Storage Protocols and Stability

The stability of **4-Cyclopropyl-1H-pyrazol-3-amine** is contingent on proper storage conditions. The presence of both a pyrazole ring and an amine group makes it sensitive to oxidation, light, and moisture.^{[8][9]}



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Caption: Decision logic for appropriate storage conditions.

Short-Term Storage (In-Use)

For material that will be used within a few days, store the tightly sealed container in a refrigerator at 2-8°C.[6] The container should be placed inside a secondary container with a desiccant.

Long-Term Storage Protocol (Archival)

- Inert Atmosphere: The primary cause of degradation for pyrazole and amine-containing compounds is oxidation, often presenting as a color change to brown or black.[9] To prevent this, the compound must be stored under an inert atmosphere.
- Procedure:

- Place the manufacturer's vial inside a larger, sealable container (e.g., a glass desiccator or a sealable bag designed for sensitive reagents).
- Purge the secondary container with a gentle stream of dry argon or nitrogen for 1-2 minutes.
- Seal the container tightly while still under the positive pressure of the inert gas.
- Temperature and Light: Store the container in a refrigerator at 2-8°C, protected from light.^[6]^[9] An amber vial or wrapping the container in aluminum foil is effective.^[9]

Management of Stock Solutions

- Solvents: Use anhydrous solvents (e.g., DMSO, DMF) for preparing stock solutions.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, divide the stock solution into small, single-use aliquots in tightly sealed vials.^[10]
- Storage: Store aliquots at -20°C for short-to-medium term (1-3 months) or at -80°C for long-term archival (up to 6 months).^[10] Ensure vials are protected from light.

Stability and Incompatibility

- Signs of Degradation: A noticeable change in color from off-white/pale yellow to dark yellow, brown, or black is a primary indicator of degradation, likely due to oxidation.^[9] Purity should be re-verified by LC-MS or NMR if degradation is suspected.
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and acid chlorides.^[11] The amine group is basic and will react exothermically with acids.

Spill and Waste Management

- Spills:
 - Evacuate the immediate area if the spill is large or dust is generated.
 - Wearing full PPE, gently cover the spilled solid with an inert absorbent material like sand or vermiculite.

- Carefully sweep up the material and place it into a labeled, sealed container for hazardous waste.[7]
- Clean the spill area with a detergent solution, followed by a solvent rinse.
- Waste Disposal: Dispose of unused material, contaminated items, and spill cleanup materials as hazardous chemical waste in accordance with local, regional, and national regulations.[11] Do not empty into drains.[11]

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